A Comparative Guide to the Structure-Activity Relationship (SAR) of Piperazine Carboxamide Analogs

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Compound of Interest

Compound Name:	*4-ethyl-N-phenyl-1-piperazinecarboxamide*
Cat. No.:	*B5802948*

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The piperazine ring is a cornerstone of modern medicinal chemistry, widely recognized as a "privileged scaffold" due to its presence in a multitude of approved drugs targeting a vast range of diseases.[1][2][3] This six-membered heterocycle, with its two nitrogen atoms at the 1 and 4 positions, offers a unique combination of physicochemical properties. Its tunable basicity, potential for enhanced aqueous solubility, and conformational flexibility make it an invaluable component in drug design.[2][4][5] When incorporated into a carboxamide structure, the resulting piperazine carboxamide scaffold provides a versatile framework with multiple points for chemical modification, allowing for the fine-tuning of pharmacological activity.

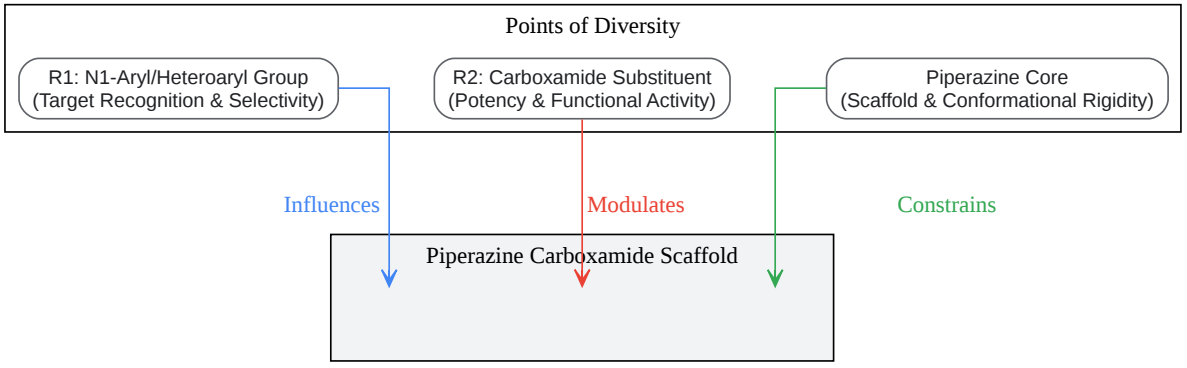
This guide provides an in-depth, comparative analysis of the structure-activity relationships (SAR) of piperazine carboxamide analogs. Moving beyond a simple catalog of compounds, we will explore the causal relationships between specific structural modifications and their impact on biological activity, selectivity, and function across different therapeutic targets. The insights and experimental frameworks presented here are designed to empower researchers, scientists, and drug development professionals in their quest to design more potent, selective, and effective therapeutic agents.

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The Architectural Blueprint: Key Points of Molecular Diversity

The pharmacological profile of a piperazine carboxamide analog is determined by the interplay of substituents at three primary positions. Understanding how modifications at each site influence target engagement is fundamental to rational drug design.

- R1 (The N1-Substituent): Typically an aryl or heteroaryl group, this moiety is often crucial for anchoring the molecule to its biological target. Its electronic properties and substitution patterns dictate affinity and selectivity.
- R2 (The Carboxamide Group): The nature of the group attached to the carboxamide nitrogen significantly impacts potency, bioavailability, and can modulate the functional output (e.g., agonist versus antagonist activity).
- The Piperazine Core: While less frequently modified, the piperazine ring itself can be conformationally constrained (e.g., through bicyclic systems) to lock the molecule into a more bioactive conformation.[6]



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Caption: Key modification points on the piperazine carboxamide scaffold.

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Case Study 1: Modulating CNS Targets - Dopamine and Serotonin Receptors

Piperazine carboxamides are prolific in targeting central nervous system (CNS) receptors, particularly dopamine (D_2) and serotonin ($5\text{-}HT_{1a}$) receptors, which are implicated in psychiatric disorders.[7][8][9] The SAR in this class is well-defined, making it an excellent model for comparison.

Many atypical antipsychotics and antidepressants feature an arylpiperazine motif.[8] The interaction with D_2 and $5\text{-}HT_{1a}$ receptors can be finely tuned by altering the scaffold. For instance, N-alkylated 1-(2-methoxyphenyl)piperazines have been extensively studied, with variations in the spacer and terminal aryl moiety leading to marked improvements in affinity and selectivity.[10][11]

Key SAR Observations for CNS Ligands:

- The N1-Aryl Group: A 2-methoxyphenyl group at the R1 position is a classic feature for high affinity at the $5\text{-}HT_{1a}$ receptor.[12] Halogen substitutions (F, Cl, Br) on this phenyl ring can also yield high-affinity ligands, suggesting the importance of both steric and electronic factors in this region of the binding pocket.[12]

- The Carboxamide Linker: For dopamine D_3 receptor selectivity, an extended and more linear conformation in the alkyl chain linking the piperazine to the carboxamide has been shown to be crucial.[10]

- The Carboxamide Terminus (R2): Modifications at this position can dramatically shift the compound's profile. In a series of indolealkylpiperazine derivatives, small substituents on the benzamide tail group were found to be critical for potent $5\text{-}HT_{1a}$ agonism, with larger groups leading to a drastic decrease in activity.[13]

Comparative Biological Data: D_2 vs. $5\text{-}HT_{1a}$ Receptor Affinity

The following table summarizes data for representative piperazine carboxamide analogs, illustrating how minor structural changes impact receptor affinity.

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Compound ID	R1 (N1-Substituent)	R2 (Carboxamide Moiety)	D_2 Receptor Ki (nM)	5-HT_{1a} Receptor Ki (nM)	Reference
Lead (BP 897)	Naphthalimide	2-Methoxyphenyl	10	0.8	[10]
Analog 4e (SLV313)	5-(4-fluorophenyl)-3-pyridinylmethyl	1-(2,3-dihydro-1,4-benzodioxin-5-yl)	~2.5	~2.5	[7]
Analog 13m	5-methoxy-1H-indole-3-yl	4-cyanobenzamide	>1000	0.2 (EC_{50} = 1.01 nM)	[13]
Analog 7	2-Chlorophenyl	6-acetyl-7-hydroxy-4-methylcoumarin	>1000	0.57	[12]

Data are illustrative and compiled from multiple sources to show trends.

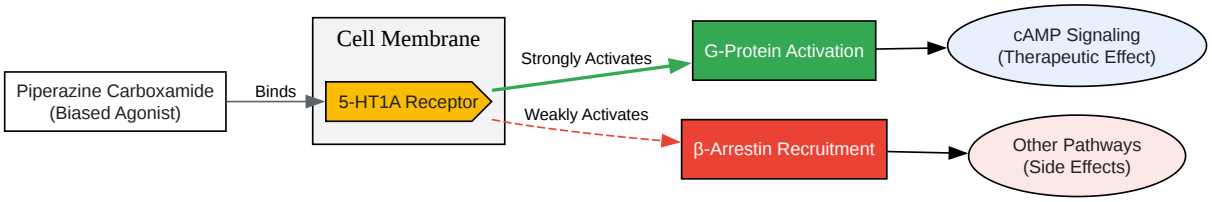
This data highlights a critical principle: it is possible to design compounds with equipotent antagonism at both D_2 and 5-HT_{1a} receptors (like SLV313) or to achieve high selectivity for one target, such as the potent and selective 5-HT_{1a} agonism seen with analog 13m.[7][13]

Beyond Affinity: Functional Selectivity and Biased Signaling

A ligand's interaction with a G protein-coupled receptor (GPCR) is not a simple on/off switch. It can trigger multiple downstream signaling pathways, such as G-protein activation (leading to cAMP modulation) or β-arrestin recruitment. Several arylpiperazine ligands of the 5-HT_{1a} receptor have been shown to be "functionally selective," preferentially activating cAMP signaling over β-arrestin pathways.[14] This is a crucial concept in modern drug design, as it

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offers the potential to develop drugs that activate only the desired therapeutic pathway while avoiding those that cause side effects.



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Caption: Biased agonism at the 5-HT1A receptor by certain analogs.

Case Study 2: Expanding Therapeutic Horizons

The versatility of the piperazine carboxamide scaffold extends far beyond CNS targets. Strategic modifications have yielded potent agents for infectious diseases and metabolic disorders.

Antimalarial and Antimicrobial Activity

In the search for new antimalarial agents, a series of piperazine carboxamides were synthesized and evaluated. A key finding was that analogs incorporating a urea motif were generally more potent than their non-urea counterparts against the P. falciparum parasite.[15] The most active compound in one study showed an in vitro activity of 0.574 μM.[15] This demonstrates how the isosteric replacement of a simple amide with a urea can introduce additional hydrogen bonding opportunities, enhancing target engagement. Furthermore, various piperazine derivatives have demonstrated good antibacterial activity against both Gram-positive (S. aureus) and Gram-negative (E. coli) bacteria.[16]

α-Glucosidase Inhibition for Diabetes

A novel series of chiral pyrimidinyl-piperazine carboxamides were designed as α-glucosidase inhibitors for the potential treatment of diabetes.[17] The study revealed several critical SAR insights:

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- Chirality is Key: The stereochemistry at the chiral center had a profound impact on inhibitory potency. Compound 21c, with an S-configuration, was the most potent, with an IC_{50} value of 0.44 µM.[17]

- Substitution Matters: The addition of a second phenyl ring substitution led to significantly reduced cytotoxicity, improving the compound's safety profile.[17]

Comparative Biological Data: α-Glucosidase Inhibition

Compound ID	Configuration	Key Substituent	α-Glucosidase IC_{50} (µM)	Cytotoxicity (CC_{50})	Reference
7c	R	Single Phenyl	> 100	High	[17]
17c	R	Biphenyl	1.02	Low	[17]
21c	S	Biphenyl	0.44	Low	[17]
22c	S	Biphenyl (substituted)	0.99	Very Low	[17]

Data abstracted from a study on pyrimidinyl-piperazine carboxamides to illustrate SAR trends.[17]

Experimental Protocols: A Self-Validating System

To ensure the trustworthiness and reproducibility of SAR data, standardized and rigorous experimental protocols are essential. Below are detailed methodologies for key assays used to characterize piperazine carboxamide analogs.

Protocol 1: Radioligand Binding Assay for Receptor Affinity (Ki)

This protocol determines a compound's ability to displace a known radiolabeled ligand from its receptor, allowing for the calculation of its binding affinity (Ki).

Objective: To determine the inhibitory constant (Ki) of a test compound for the 5-HT_{1a} receptor.

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Materials:

- Cell membranes expressing the human 5-HT_{1a} receptor.
- Radioligand: [^{3}H]8-OH-DPAT.
- Non-specific binding control: 10 µM Serotonin (5-HT).
- Assay Buffer: 50 mM Tris-HCl, pH 7.4.
- Test compounds (piperazine carboxamide analogs) at various concentrations.
- 96-well plates, scintillation vials, liquid scintillation fluid, and a scintillation counter.

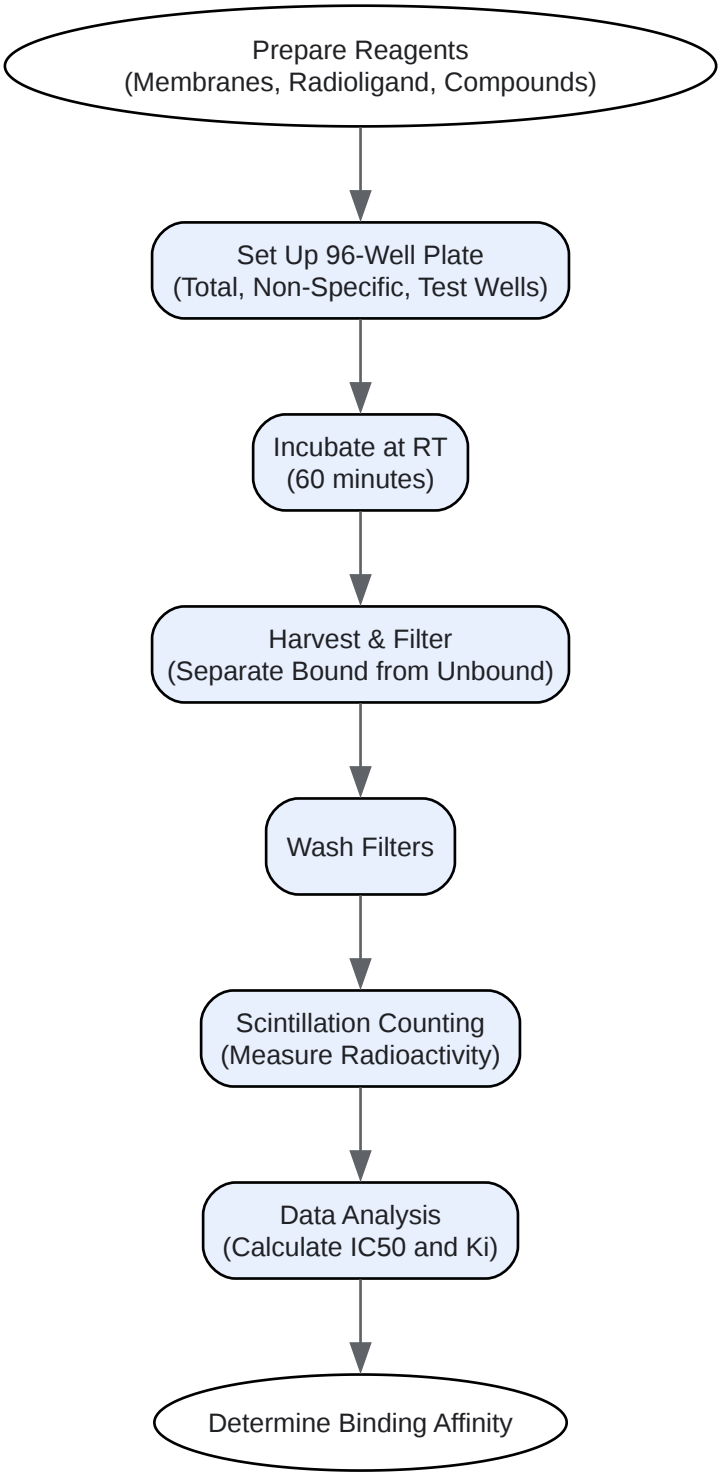
Step-by-Step Methodology:

- Compound Preparation: Prepare serial dilutions of the test compounds in the assay buffer.
- Assay Setup: In a 96-well plate, add in triplicate:
  - Total Binding: Assay buffer, [^{3}H]8-OH-DPAT, and cell membranes.
  - Non-Specific Binding: Assay buffer, [^{3}H]8-OH-DPAT, 10 µM 5-HT, and cell membranes.
  - Test Compound: Assay buffer, [^{3}H]8-OH-DPAT, test compound dilution, and cell membranes.
- Incubation: Incubate the plate at room temperature for 60 minutes to allow binding to reach equilibrium.
- Harvesting: Rapidly filter the contents of each well through a glass fiber filtermat using a cell harvester. This separates the bound radioligand from the unbound.
- Washing: Wash the filters multiple times with ice-cold assay buffer to remove any remaining unbound radioligand.
- Scintillation Counting: Place the filter discs into scintillation vials, add scintillation fluid, and count the radioactivity (in counts per minute, CPM) using a scintillation counter.

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- Data Analysis:
  - Calculate specific binding: (Total Binding CPM) - (Non-Specific Binding CPM).
  - Plot the percentage of specific binding against the log concentration of the test compound.
  - Use non-linear regression (e.g., sigmoidal dose-response) to determine the IC_{50} value (the concentration of the test compound that inhibits 50% of specific binding).
  - Calculate the Ki value using the Cheng-Prusoff equation: $Ki = IC_{50} / (1 + [L]/Kd)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

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Caption: Workflow for a radioligand receptor binding assay.

Conclusion and Future Outlook

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The piperazine carboxamide scaffold is a testament to the power of privileged structures in drug discovery. Its remarkable versatility allows for the development of highly potent and selective ligands for a wide array of biological targets, from complex CNS receptors to enzymes involved in metabolic and infectious diseases.[1][4] The key to unlocking this potential lies in a deep and systematic understanding of its structure-activity relationships.

As this guide has demonstrated, subtle changes to the N1-aryl substituent, the carboxamide moiety, or the core scaffold's conformation can lead to profound differences in biological activity. The strategic use of isosteric replacements (e.g., urea for amide), the careful consideration of stereochemistry, and the modulation of linker length are all powerful tools in the medicinal chemist's arsenal.

Future progress will undoubtedly arise from the integration of computational methods, such as molecular docking and machine learning, with traditional synthetic and biological evaluation.[1][18] These approaches will enable more accurate predictions of binding affinity and functional activity, accelerating the design-synthesize-test cycle and paving the way for the next generation of piperazine carboxamide-based therapeutics.

References

- Moir, E. M., et al. (2010). Design, synthesis, and structure-activity relationship study of bicyclic piperazine analogs of indole-3-carboxamides as novel cannabinoid CB1 receptor agonists. Bioorganic & Medicinal Chemistry Letters, 20(24), 7327-7330. [Link]
- Asare, K. O. (2017). Synthesis and Evaluation of Piperazine-Carboxamide Derivatives as Potential Antimalarial /Antimycrobial Agents. University of Ghana UGSpace. [Link]
- Yan, B., et al. (1998). Synthesis and diversity analysis of lead discovery piperazine-2-carboxamide libraries. Bioorganic & Medicinal Chemistry Letters, 8(10), 1167-1172. [Link]
- Shafi, S., et al. (2026). Piperazine Derivatives: A Privileged Scaffold in Modern Synthesis and Medicinal Chemistry. Open Chemistry, 15(1). [Link]
- Daina, A., Michielin, O., & Zoete, V. (2017). SwissADME: a free web tool to evaluate pharmacokinetics, drug-likeness and medicinal chemistry friendliness of small molecules. Scientific Reports, 7(1), 42717. [Link]

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- Löber, S., et al. (2003). N-(ω-(4-(2-Methoxyphenyl)piperazin-1-yl)alkyl)carboxamides as Dopamine D2 and D3 Receptor Ligands. Journal of Medicinal Chemistry, 46(19), 4007-4016. [Link]
- Suryani, et al. (2025). Chiral pyrimidinyl-piperazine carboxamide derivatives as potent yeast α-glucosidase inhibitors. Scientific Reports, 15(1). [Link]
- Showell, G. A., et al. (2002). Synthesis and structure-activity relationships of amide and hydrazide analogues of the cannabinoid CB(1) receptor antagonist N-(piperidinyl)- 5-(4-chlorophenyl)-1-(2,4-dichlorophenyl)-4-methyl-1H-pyrazole-3-carboxamide (SR141716). Journal of Medicinal Chemistry, 45(13), 2827-2838. [Link]
- Wang, L., et al. (2019). Discovery of Novel Indolealkylpiperazine Derivatives as Potent 5-HT1A Receptor Agonists for the Potential Future Treatment of Depression. Molecules, 24(21), 3984. [Link]
- Shitole, A., et al. (2023). SYNTHESIS, CHARACTERIZATION AND BIOLOGICAL EVALUATION OF SOME NOVEL PIPERAZINE DERIVATIVE. Neuroquantology, 21(7), 1109-1117. [Link]
- Shaquiquzzaman, M., et al. (2015). Piperazine scaffold: A remarkable tool in generation of diverse pharmacological agents. European Journal of Medicinal Chemistry, 102, 487-529. [Link]
- Singh, S., et al. (2024). Synthetic Protocols, Structural Activity Relationship, and Biological Activity of Piperazine and its Derivatives. Current Organic Synthesis, 21(5), 548-568. [Link]
- Bari, D. G. (2025). synthesis, characterization and pharmacological evaluation of some aryl piperazine compounds. ResearchGate. [Link]
- Feenstra, R. W., et al. (2006). SAR study of 1-aryl-4-(phenylarylmethyl)piperazines as ligands for both dopamine D2 and serotonin 5-HT1A receptors showing varying degrees of (Ant)agonism. Selection of a potential atypical antipsychotic. Chemical & Pharmaceutical Bulletin, 54(9), 1326-1330. [Link]
- Laturwale, S. K. J. S., & Kamble, P. (2023). Synthesis, Characterization and Biological Evaluation of Piperazine Derivatives. International Journal of Pharmaceutical and

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Phytopharmacological Research, 28(2). [Link]

- Staroń, J., et al. (2022). Synthesis of novel 5-HT1A arylpiperazine ligands: Binding data and computer-aided analysis of pharmacological potency. Journal of Molecular Structure, 1266, 133501. [Link]
- Löber, S., et al. (2003). N-(ω-(4-(2-Methoxyphenyl)piperazin-1-yl)alkyl)carboxamides as Dopamine D2 and D3 Receptor Ligands. Journal of Medicinal Chemistry, 46(19), 4007-4016. [Link]
- Singh, S., et al. (2024). Synthetic Protocols, Structural Activity Relationship, and Biological Activity of Piperazine and its Derivatives. ResearchGate. [Link]
- Singh, S., et al. (2024). Synthetic Protocols, Structural Activity Relationship, and Biological Activity of Piperazine and its Derivatives. PubMed. [Link]
- El-Subbagh, H. I., et al. (2012). Dopamine D2 receptor antagonist activity and molecular modeling of certain new cyclohexane derived arylcarboxamides structurally related to Metoclopramide. Digest Journal of Nanomaterials and Biostructures, 7(2), 537-553. [Link]
- Szymański, P., et al. (2023). New Piperazine Derivatives of 6-Acetyl-7-hydroxy-4-methylcoumarin as 5-HT1A Receptor Agents. Molecules, 28(3), 1367. [Link]
- Murasaki, M., & Miura, S. (1992). The future of 5-HT1A receptor agonists. (Aryl-piperazine derivatives). Progress in Neuro-psychopharmacology & Biological Psychiatry, 16(6), 833-845. [Link]
- Lee, J., et al. (2025). Structural Basis for D3/D4-Selective Antagonism of Piperazinylalkyl Pyrazole/Isoxazole Analogs. International Journal of Molecular Sciences, 26(19), 14695. [Link]
- Lacivita, E., et al. (2015). Arylpiperazine agonists of the serotonin 5-HT1A receptor preferentially activate cAMP signaling versus recruitment of β-arrestin-2. Bioorganic & Medicinal Chemistry, 23(15), 4535-4545. [Link]

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Sources

- 1. Piperazine Derivatives: A Privileged Scaffold in Modern Synthesis and Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. (PDF) Piperazine scaffold: A remarkable tool in generation of diverse pharmacological agents [academia.edu]
- 4. eurekaselect.com [eurekaselect.com]
- 5. Synthetic Protocols, Structural Activity Relationship, and Biological Activity of Piperazine and its Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Design, synthesis, and structure-activity relationship study of bicyclic piperazine analogs of indole-3-carboxamides as novel cannabinoid CB1 receptor agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. SAR study of 1-aryl-4-(phenylarylmethyl)piperazines as ligands for both dopamine D2 and serotonin 5-HT1A receptors showing varying degrees of (Ant)agonism. Selection of a potential atypical antipsychotic - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Synthesis of novel 5-HT1A arylpiperazine ligands: Binding data and computer-aided analysis of pharmacological potency - Arabian Journal of Chemistry [arabjchem.org]
- 9. The future of 5-HT1A receptor agonists. (Aryl-piperazine derivatives) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. scilit.com [scilit.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. mdpi.com [mdpi.com]
- 13. Discovery of Novel Indolealkylpiperazine Derivatives as Potent 5-HT1A Receptor Agonists for the Potential Future Treatment of Depression - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Arylpiperazine agonists of the serotonin 5-HT1A receptor preferentially activate cAMP signaling versus recruitment of β-arrestin-2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. ugspace.ug.edu.gh [ugspace.ug.edu.gh]

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- 16. neuroquantology.com [neuroquantology.com]
- 17. Chiral pyrimidinyl-piperazine carboxamide derivatives as potent yeast α-glucosidase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
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